

Safe handling and storage procedures for "Ethyl 1-propenyl ether"

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Compound of Interest

Compound Name: *Ethyl 1-propenyl ether*

Cat. No.: *B3425792*

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Technical Support Center: Ethyl 1-Propenyl Ether

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **Ethyl 1-propenyl ether**.

Troubleshooting Guides and FAQs

Q1: I am planning a reaction with **Ethyl 1-propenyl ether**. What are the primary hazards I should be aware of?

A1: **Ethyl 1-propenyl ether** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It can also cause eye irritation and may lead to drowsiness or dizziness if inhaled.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is also classified as harmful to aquatic life with long-lasting effects.[\[1\]](#)

Q2: What are the immediate first aid measures in case of accidental exposure?

A2:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Skin Contact: Remove all contaminated clothing immediately and wash the affected area with plenty of water for at least 15 minutes. If skin irritation occurs, consult a physician.[\[1\]](#)[\[3\]](#)

[4]

- Inhalation: Move the individual to fresh air. If they are not breathing, administer artificial respiration. Seek medical attention if symptoms persist.[1]
- Ingestion: Clean the mouth with water and then drink plenty of water. Do not induce vomiting. [1][3]

Q3: What personal protective equipment (PPE) is recommended when handling this chemical?

A3: It is crucial to wear appropriate PPE to prevent exposure. This includes:

- Eye/Face Protection: Safety glasses with side-shields or goggles are necessary.[2]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.
- Respiratory Protection: If working in an area with poor ventilation or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Q4: How should I properly store **Ethyl 1-propenyl ether** in the laboratory?

A4: Store the chemical in a tightly closed container in a dry, cool, and well-ventilated area designated for flammable liquids.[1][2][3][4][6] Keep it away from heat, sparks, open flames, and other sources of ignition.[1][2][3][4]

Q5: Are there any chemicals that should not be stored or used near **Ethyl 1-propenyl ether**?

A5: Yes, this chemical is incompatible with acids and strong oxidizing agents.[1][3][4] Avoid any contact with these substances to prevent hazardous reactions.

Q6: What should I do in case of a small spill?

A6: For small spills, use an inert absorbent material to soak up the chemical. Place the absorbed material into a suitable, closed container for disposal.[3][4] Ensure the area is well-ventilated and eliminate all ignition sources.

Q7: How should I dispose of waste **Ethyl 1-propenyl ether**?

A7: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#) Do not empty into drains as it is harmful to aquatic life.[\[3\]](#)[\[4\]](#)

Quantitative Data Summary

Property	Value	Source
CAS Number	928-55-2	[1] [2] [3] [4] [6]
Molecular Formula	C5H10O	[6]
Molecular Weight	86.13 g/mol	[2]
Appearance	Colorless liquid	[1] [6]
Boiling Point	67 - 76 °C (152.6 - 168.8 °F)	[1]
Flash Point	-18 °C (-0.4 °F)	[1]
Density	0.778 g/cm³ at 25 °C (77 °F)	
Oral LD50 (Rat)	3,625 mg/kg	

Experimental Protocol: Quenching a Reaction Containing Ethyl 1-Propenyl Ether

This protocol outlines a safe method for quenching a reaction mixture containing **Ethyl 1-propenyl ether**.

Objective: To safely neutralize the reaction and remove residual **Ethyl 1-propenyl ether**.

Materials:

- Reaction mixture containing **Ethyl 1-propenyl ether**
- Quenching agent (e.g., saturated aqueous ammonium chloride)
- Extraction solvent (e.g., diethyl ether or ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)

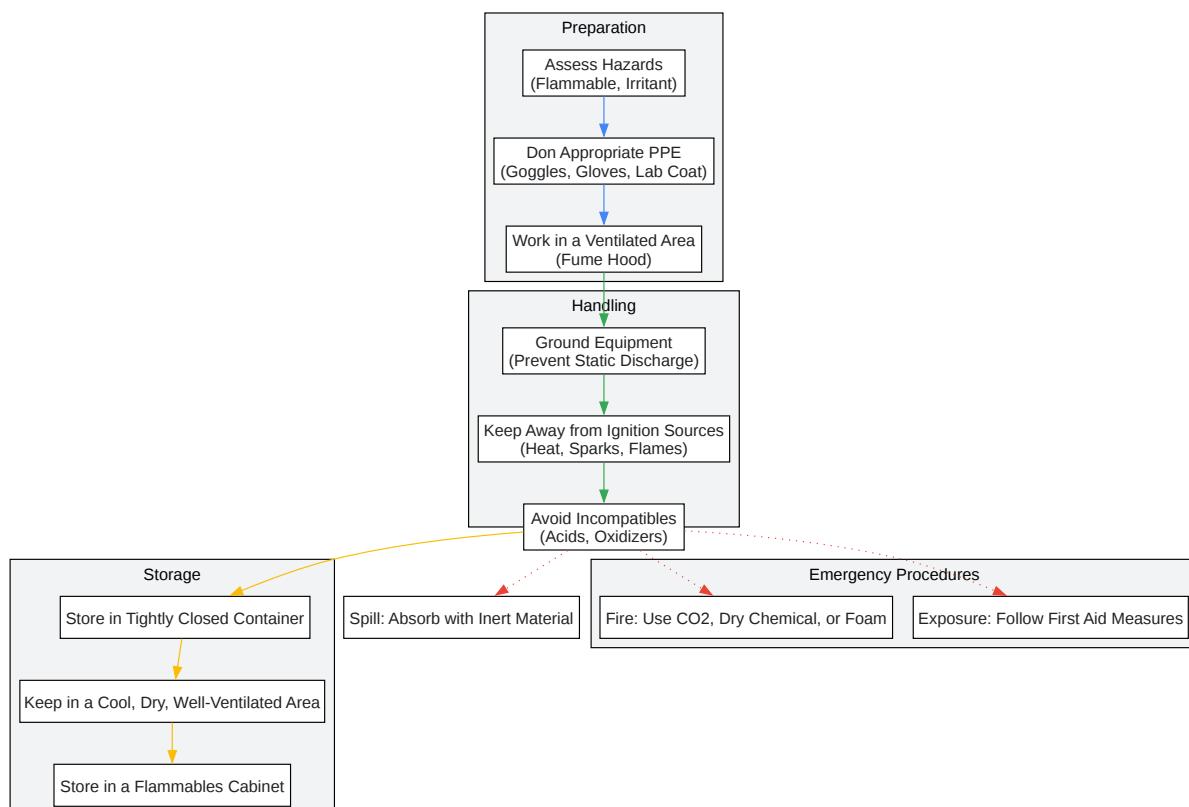
- Personal Protective Equipment (PPE) as specified above
- Fume hood
- Rotary evaporator

Procedure:

- Preparation:
 - Ensure the work area is clean and free of ignition sources.
 - Don all required PPE, including safety glasses, lab coat, and appropriate gloves.
 - Perform all subsequent steps in a certified chemical fume hood.
- Cooling the Reaction:
 - Before quenching, cool the reaction mixture to 0 °C using an ice bath to control any exothermic processes.
- Quenching:
 - Slowly add the quenching agent (e.g., saturated aqueous ammonium chloride) to the reaction mixture dropwise with stirring.
 - Monitor for any gas evolution or temperature increase. Maintain the temperature at 0 °C.
- Extraction:
 - Once the quenching is complete, transfer the mixture to a separatory funnel.
 - Add the extraction solvent and gently mix, periodically venting the funnel to release any pressure.
 - Separate the organic layer.
- Drying:

- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Solvent Removal:
 - Filter off the drying agent.
 - Remove the solvent using a rotary evaporator. Ensure the water bath temperature is kept low to avoid decomposition of the product.
- Waste Disposal:
 - Collect all aqueous waste and residual **Ethyl 1-propenyl ether** in a properly labeled hazardous waste container for disposal according to institutional guidelines.

Logical Workflow for Safe Handling

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Caption: Logical workflow for the safe handling of **Ethyl 1-propenyl ether**.

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